

Personal protective equipment for handling Tosyl isocyanate

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Compound of Interest

Compound Name: *Tosyl isocyanate*

Cat. No.: *B154098*

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Essential Safety and Handling Guide for Tosyl Isocyanate

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Tosyl isocyanate**. Adherence to these procedures is critical for ensuring laboratory safety.

Chemical Properties and Hazards

Tosyl isocyanate (PTSI) is a colorless liquid that is highly reactive and presents several hazards. It is crucial to be aware of its properties to handle it safely.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Synonyms	PTSI, 4-Isocyanatosulphonyltoluene	[1][2]
CAS Number	4083-64-1	[1][2][4]
Molecular Formula	C8H7NO3S	[3]
Molecular Weight	197.21 g/mol	[5]
Appearance	Clear, colorless liquid	[1][2]
Boiling Point	144 °C @ 10 mmHg	[2][4]
Density	1.290 g/mL	[2][4]
Flash Point	145 °C	[2]
Solubility	Reacts violently with water	[2][4]

Primary Hazards:

- Water-Reactive: Reacts violently and potentially explosively with water, steam, or moisture. [1][4]
- Respiratory Sensitizer: May cause allergy or asthma symptoms or breathing difficulties if inhaled. [2][3][4]
- Skin and Eye Irritant: Causes skin irritation and serious eye irritation. [2][3][4] It is also a lachrymator, a substance that causes tearing. [1][3]
- Ingestion Hazard: May be harmful if swallowed and can cause gastrointestinal irritation. [1][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tosyl isocyanate** to minimize exposure risks.

PPE Category	Specification	Rationale
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.[4] In cases of inadequate ventilation, a NIOSH/MSHA-approved air-line respirator or self-contained breathing apparatus (SCBA) should be worn.[6]	Protects against inhalation of vapors, which can cause respiratory sensitization and irritation.[3][4]
Hand Protection	Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber must be worn.[7][8] Do not use latex gloves as they may not provide adequate protection.[9] Gloves should be inspected before use and disposed of properly after handling.[5]	Prevents skin contact, which can cause irritation and sensitization.[1][2]
Eye Protection	Safety glasses with side-shields conforming to EN166, safety goggles, or a face shield are required.[5][8][10]	Protects eyes from splashes and vapors that cause severe irritation and tearing.[1][3]
Skin and Body Protection	A lab coat, impervious clothing, or disposable coveralls should be worn to prevent skin contact.[5][8][11]	Protects skin from accidental splashes and contamination.[1]

Operational Plan: Handling and Storage

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[4][5]

- An eyewash station and a safety shower must be readily accessible in the work area.[1]

Handling Protocol:

- Ensure all required PPE is correctly worn before handling.
- Handle under an inert atmosphere and take precautions to avoid contact with moisture.[2]
- Avoid inhalation of vapor or mist.[6][10]
- Avoid contact with eyes, skin, and clothing.[6]
- Keep the container tightly closed when not in use.[1][4]

Storage Protocol:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][4]
- Store away from incompatible substances such as water, alcohols, amines, strong bases, and strong oxidizing agents.[3][4]
- Keep the storage area locked up or accessible only to authorized personnel.[4]

Figure 1: Safe Handling Workflow for Tosyl Isocyanate

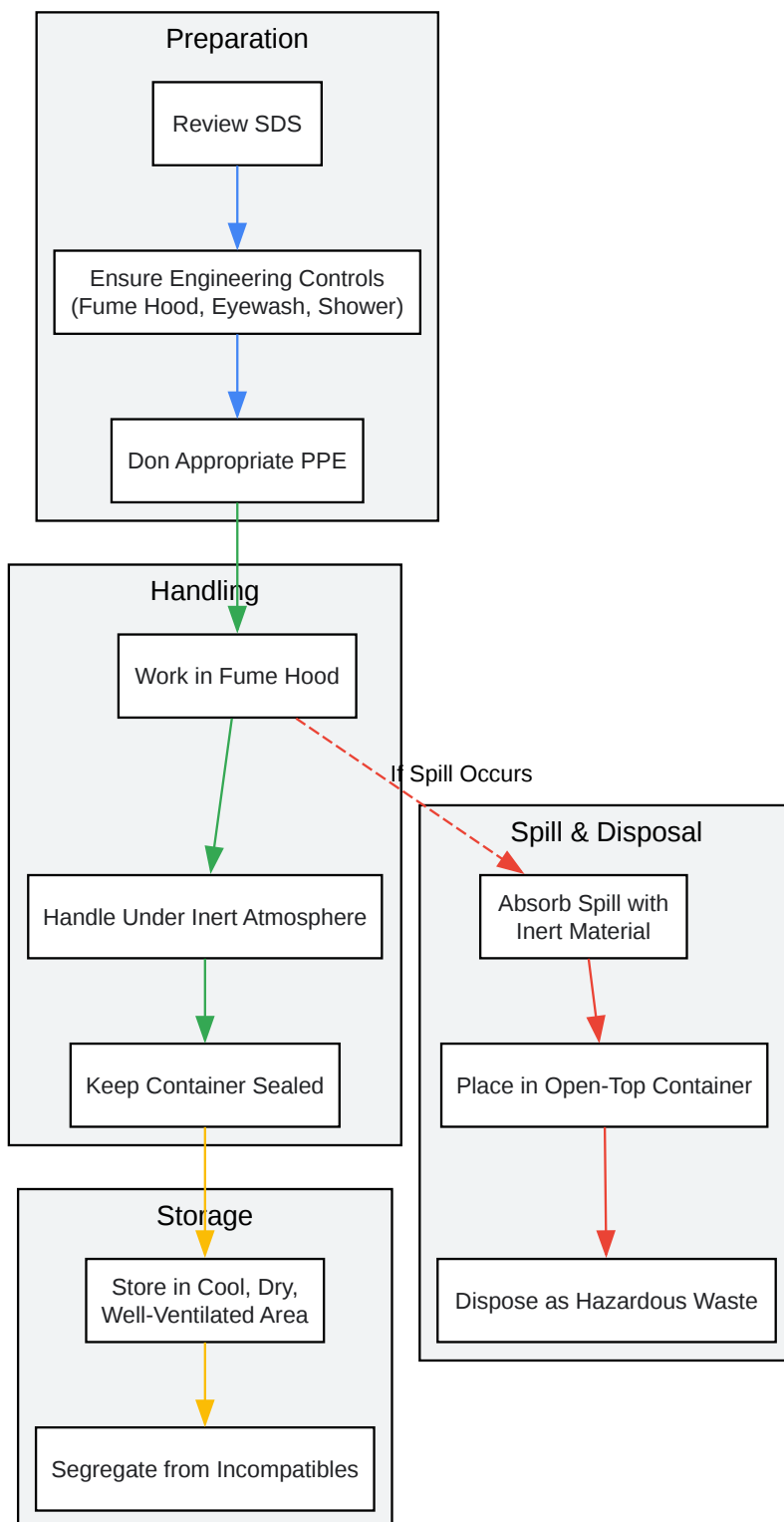
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Figure 1: Safe Handling Workflow.

Disposal Plan

Spill Cleanup:

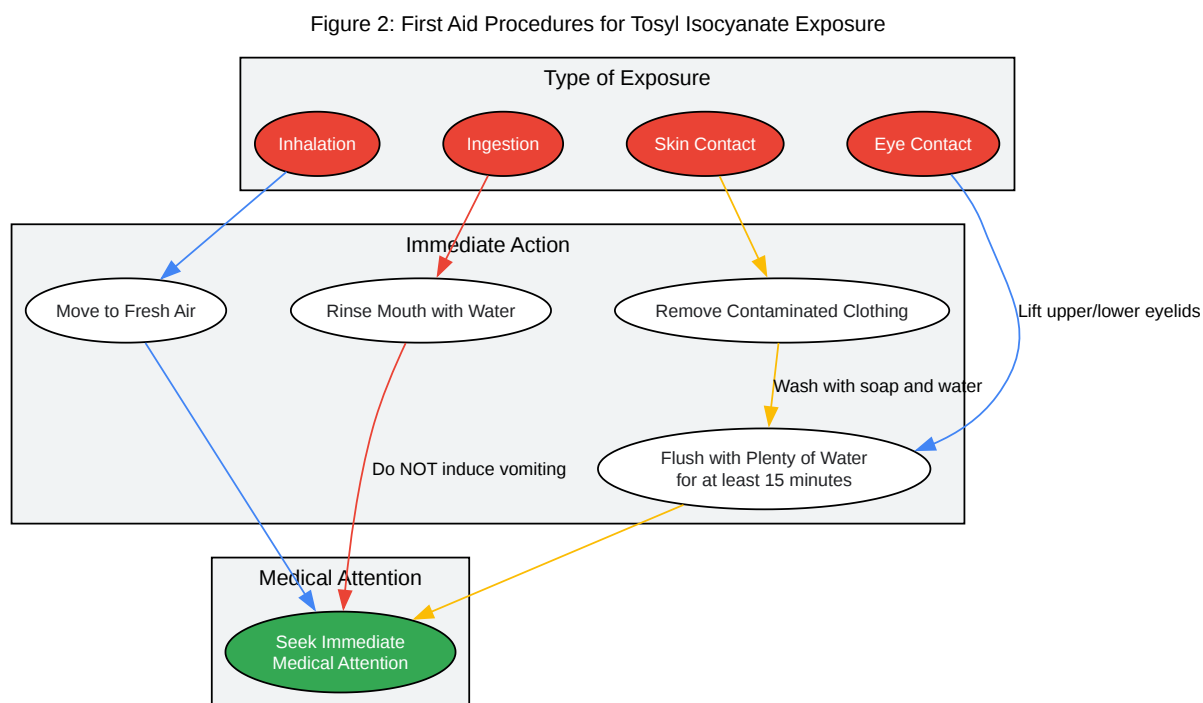
- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill to prevent it from spreading or entering drains.[\[9\]](#)[\[10\]](#)
- Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.
[\[1\]](#)[\[6\]](#) Do not use sawdust or other combustible materials.[\[12\]](#)
- Carefully collect the absorbed material and place it in a suitable, open-top container for disposal.[\[2\]](#)[\[6\]](#) Do not seal the container, as the reaction with moisture can generate carbon dioxide, leading to pressure buildup.[\[6\]](#)
- Clean the affected area thoroughly.

Waste Disposal:

- Dispose of waste material and empty containers at an approved hazardous waste disposal facility in accordance with local, state, and federal regulations.[\[2\]](#)[\[4\]](#)
- Do not dispose of it in the sewer system.[\[5\]](#)
- Empty containers may still contain hazardous residue and should be handled appropriately.
[\[6\]](#)

Emergency First Aid

Immediate action is required in case of exposure.



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Figure 2: First Aid Procedures.

Inhalation:

- Move the victim to fresh air immediately.[1][4]
- If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[1]
- Seek immediate medical attention.[1][4]

Skin Contact:

- Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
- Wash the affected area with soap and water.[5][10]
- Seek medical attention if irritation persists.[2]

Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2]
- Remove contact lenses if present and easy to do so. Continue rinsing.[4]
- Seek immediate medical attention.[1]

Ingestion:

- Do not induce vomiting.[1][6]
- If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1]
- Never give anything by mouth to an unconscious person.[1][5]
- Seek immediate medical attention.[1][6]

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